

Proper Disposal of 8-Phenyloctan-1-ol: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Phenyloctan-1-ol

Cat. No.: B078733

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the proper disposal of **8-Phenyloctan-1-ol**.

Safety and Handling Precautions

8-Phenyloctan-1-ol is a combustible liquid that can cause serious eye irritation and is harmful to aquatic life with long-lasting effects. Adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE): Before handling **8-Phenyloctan-1-ol**, ensure the following personal protective equipment is worn:

- Eye Protection: Wear tightly fitting safety goggles or a face shield[1].
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.
- Skin Protection: A lab coat or other protective clothing should be worn to prevent skin contact[1].

Spill Management

In the event of a spill, immediate action is necessary to contain the substance and prevent it from entering drains or water systems[2][3].

Spill Containment and Cleanup:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- **Contain the Spill:** Use a liquid-absorbent material, such as Chemizorb® or sand, to contain the spill[2].
- **Collect the Waste:** Carefully collect the absorbed material and place it into a suitable, labeled, and closed container for disposal[3].
- **Clean the Area:** Clean the affected area thoroughly with an appropriate solvent and then with soap and water.

Disposal Procedure for 8-Phenyloctan-1-ol

Waste material must be disposed of in accordance with national and local regulations[2]. Do not mix **8-Phenyloctan-1-ol** waste with other waste streams.

Step-by-Step Disposal Guide:

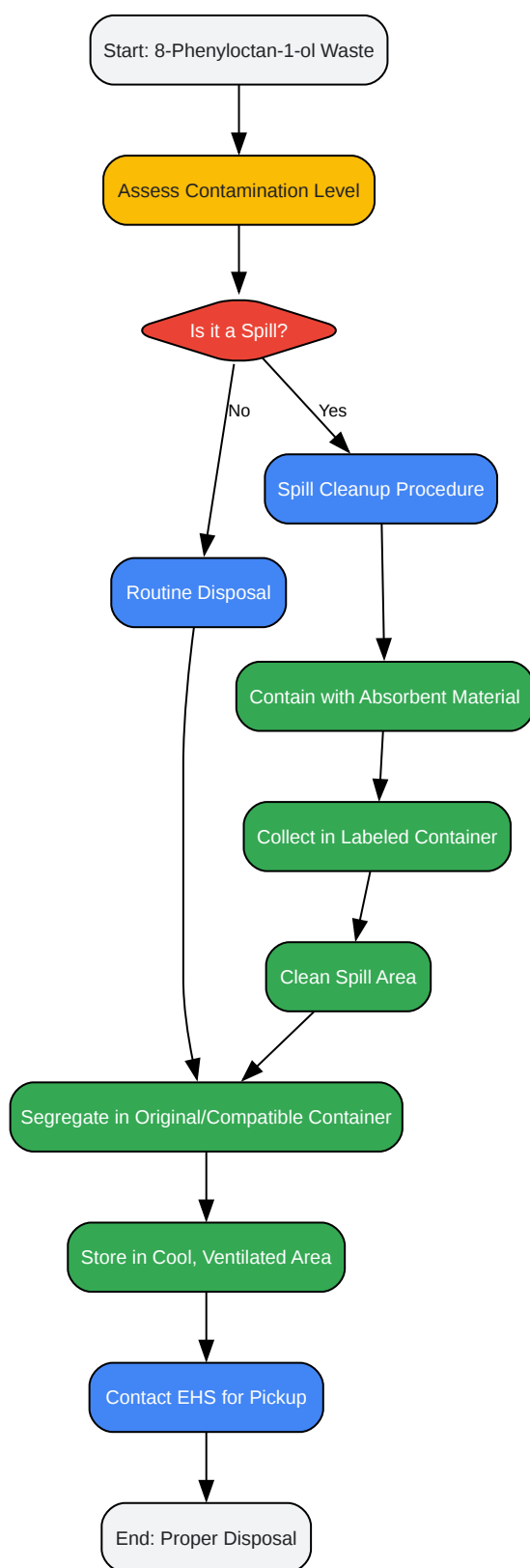
- **Segregate Waste:** Keep **8-Phenyloctan-1-ol** waste in its original or a compatible, clearly labeled container.
- **Store Safely:** Store the waste container in a cool, well-ventilated area away from heat and sources of ignition[2].
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by an approved waste disposal company.
- **Documentation:** Maintain accurate records of the amount of waste generated and its disposal date.

Quantitative Data Summary

Property	Value	Reference
Boiling Point	219 - 221 °C	[2]
Density	0.973 g/cm ³ at 25 °C	[2]
Flash Point	107 °C	[1]

Visual Disposal Workflow

The following diagram outlines the key decision points and steps for the proper disposal of **8-Phenyloctan-1-ol**.



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Caption: Workflow for the safe disposal of **8-Phenyloctan-1-ol**.

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